

Application Notes and Protocols for Stearyltrimethylammonium Chloride in Cosmetic Emulsions

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Compound of Interest

Compound Name: *Stearyltrimethylammonium chloride*

Cat. No.: *B087137*

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Introduction to Stearyltrimethylammonium Chloride (STAC) in Cosmetic Emulsions

Stearyltrimethylammonium chloride (STAC), also known as Steartrimonium Chloride, is a quaternary ammonium compound that serves as a versatile cationic surfactant in the formulation of cosmetic and personal care products. Its molecular structure, featuring a positively charged hydrophilic head and a long hydrophobic tail, allows it to adsorb onto negatively charged surfaces like hair and skin, imparting a range of desirable properties.

STAC is predominantly utilized in hair care products such as conditioners, shampoos, and hair masks for its excellent anti-static and hair-conditioning effects. It reduces friction between hair strands, making hair easier to comb, softer, and more manageable. Beyond hair care, STAC also functions as an emulsifier, helping to stabilize oil-in-water (O/W) emulsions, and can act as a preservative due to its antimicrobial properties.

The Cosmetic Ingredient Review (CIR) Expert Panel has assessed the safety of Steartrimonium Chloride and concluded that it is safe for use in rinse-off products and in leave-on products at concentrations up to 0.25%. When used as a preservative, its maximum concentration is typically 0.1%.

Physicochemical Properties and Functions

The multifaceted nature of STAC allows it to perform several key functions in cosmetic emulsions.

Property/Function	Description
Cationic Surfactant	As a cationic surfactant, STAC's positively charged head group is attracted to the negatively charged surface of hair and skin. This interaction is the basis for its conditioning and anti-static properties.
Hair Conditioning	STAC forms a film on the hair cuticle, which reduces static electricity, minimizes frizz, and enhances smoothness and combability. It is particularly effective on chemically treated or damaged hair.
Anti-static Agent	By neutralizing the negative charges on the hair surface, STAC effectively prevents the buildup of static electricity, which can cause hair to become flyaway and difficult to style.
Emulsifier	STAC aids in the formation and stabilization of oil-in-water (O/W) emulsions by reducing the interfacial tension between the oil and water phases.
Preservative	Due to its ability to disrupt the cell membranes of microorganisms, STAC can also function as a preservative, inhibiting the growth of bacteria, yeast, and mold in cosmetic formulations.

Quantitative Data Summary

The concentration of STAC in a cosmetic formulation is critical to its efficacy and the overall properties of the emulsion. The following tables provide a summary of typical concentrations and their impact on emulsion characteristics.

Table 1: Typical Concentration Ranges of STAC in Hair Conditioners

Concentration Range (w/w %)	Primary Function	Expected Performance
0.5 - 2.0%	Anti-static, light conditioning	Good for daily use conditioners, provides detangling and reduces flyaways.
2.0 - 5.0%	Deep conditioning, emulsification	Ideal for rinse-off conditioners for damaged hair, provides significant softening and smoothing.
> 5.0%	Intensive treatment, emulsion stabilization	Used in hair masks and deep conditioners for maximum repair and conditioning benefits.

Table 2: Influence of STAC Concentration on Emulsion Properties (Illustrative Data)

STAC Concentration (w/w %)	Co-emulsifier (Cetearyl Alcohol, w/w %)	Viscosity (mPa·s at 25°C)	Average Droplet Size (µm)	Zeta Potential (mV)
1.0	3.0	3,000 - 5,000	5 - 10	+30 to +40
2.5	5.0	8,000 - 12,000	2 - 5	+40 to +50
4.0	7.0	15,000 - 25,000	1 - 3	+50 to +60

Note: These are representative values. Actual results will vary depending on the complete formulation and processing conditions.

Experimental Protocols

The following sections provide detailed methodologies for the preparation and characterization of a representative oil-in-water (O/W) hair conditioner emulsion containing STAC.

Formulation of a Cationic Hair Conditioner Emulsion

This protocol describes the preparation of a 200g batch of a rinse-off hair conditioner.

Materials and Equipment:

- Oil Phase:
 - **Stearyltrimethylammonium Chloride (STAC)**
 - Cetearyl Alcohol (as a fatty alcohol/thickener)
 - Mineral Oil (as an emollient)
- Water Phase:
 - Deionized Water
 - Glycerin (as a humectant)
- Cool-down Phase:
 - Preservative (e.g., Phenoxyethanol)
 - Fragrance
- Equipment:
 - Two heat-resistant beakers
 - Water bath or heating mantle
 - Overhead stirrer or homogenizer
 - Digital scale

- pH meter
- Spatulas and watch glasses

Protocol:

- Phase Preparation:
 - Water Phase: In a beaker, weigh the deionized water and glycerin.
 - Oil Phase: In a separate beaker, weigh the STAC, cetearyl alcohol, and mineral oil.
- Heating:
 - Heat both the water phase and the oil phase separately to 75-80°C in a water bath. Stir both phases occasionally until all solid components are completely melted and uniform.
- Emulsification:
 - Once both phases have reached 75-80°C and are uniform, slowly add the oil phase to the water phase while stirring with an overhead stirrer at a moderate speed (e.g., 500-800 rpm).
 - Increase the stirring speed (e.g., 1000-1500 rpm) for 10-15 minutes to ensure a fine emulsion is formed. For smaller droplet sizes, a homogenizer can be used at this stage for 2-3 minutes.
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